Application Notes & Protocols: N-Isopropylphthalimide as a Pesticide Intermediate

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Compound of Interest

Compound Name:	*N-Isopropylphthalimide*
CAS No.:	*304-17-6*
Cat. No.:	*B1672283*

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Abstract

N-substituted phthalimides represent a significant class of chemical intermediates crucial for the synthesis of various agrochemicals, particularly fungicides. This guide provides a detailed technical overview of **N-Isopropylphthalimide** (CAS No. 304-17-6), a representative member of this class.[1] We present a comprehensive, step-by-step protocol for the laboratory-scale synthesis of **N-Isopropylphthalimide** via the nucleophilic addition of propylene to phthalimide. Furthermore, this document contextualizes its role by examining the broader family of phthalimide-based fungicides, using the prominent example of Captan to illustrate the downstream synthetic applications of such intermediates. Detailed analytical methodologies for quality control using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are provided, alongside essential safety protocols. This guide is intended for researchers and process development scientists in the agrochemical and fine chemical industries.

Introduction: The Role of Phthalimides in Agrochemicals

The phthalimide moiety, characterized by its bicyclic non-aromatic structure, is a versatile pharmacophore in medicinal chemistry and a potent toxophore in agrochemical design.[2] Its

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hydrophobic nature allows it to cross biological barriers effectively, while the imide group provides a stable scaffold for further chemical modification.[2] In the agricultural sector, N-substituted phthalimides are foundational to a class of multi-site contact fungicides that have been instrumental in controlling a wide range of plant pathogens.[2][3]

N-Isopropylphthalimide (2-propan-2-ylisoindole-1,3-dione) is an alkyl derivative of phthalimide. While not an end-product pesticide itself, its synthesis and chemistry are emblematic of the processes used to create the building blocks for more complex active ingredients.[4] Understanding its synthesis provides a foundational workflow applicable to the production of numerous N-substituted phthalimide intermediates.

Table 1: Physicochemical Properties of **N-Isopropylphthalimide**

Property	Value	Source
CAS Number	304-17-6	[1]
Molecular Formula	$C_{11}H_{11}NO_2$	[1]
Molecular Weight	189.21 g/mol	[1]
Appearance	Liquid	[1]
IUPAC Name	2-propan-2-ylisoindole-1,3-dione	[1]

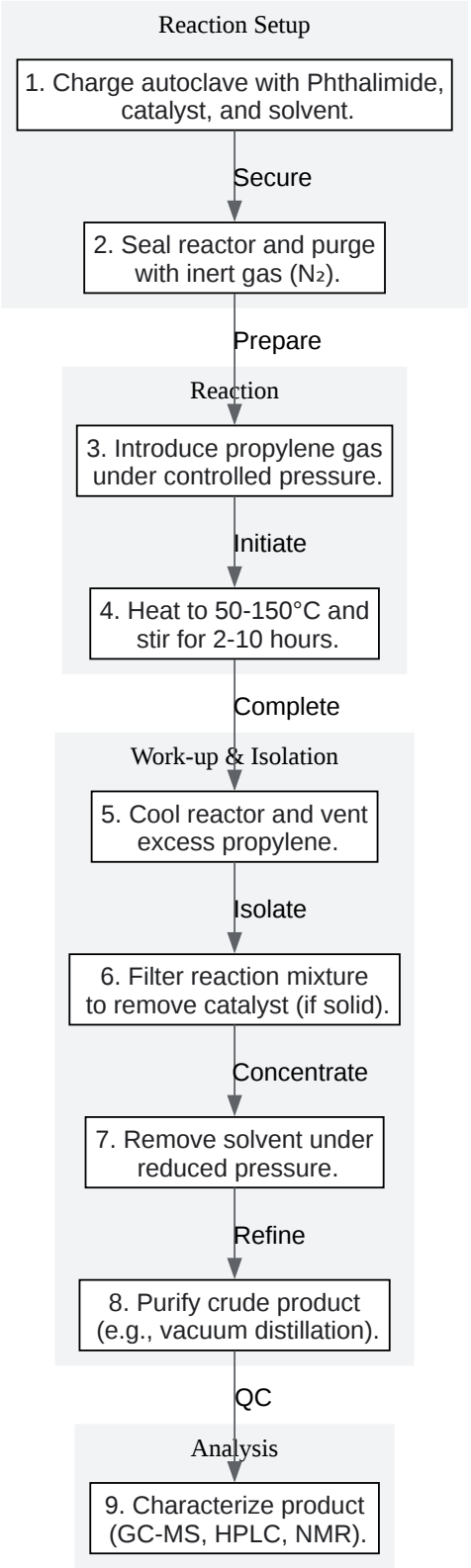
Synthesis Protocol: N-Isopropylphthalimide

The synthesis of N-alkylphthalimides can be achieved through several routes, including the reaction of phthalic anhydride with primary amines or the alkylation of potassium phthalimide (a variant of the Gabriel synthesis).[5][6] An efficient and cost-effective modern approach involves the direct nucleophilic addition of an alkene, such as propylene, to phthalimide in the presence of an organic base catalyst.[4] This method avoids the need for expensive and hazardous alkyl halides.[4]

The mechanism proceeds via the deprotonation of the N-H bond of phthalimide by the catalyst, forming a nucleophilic imide anion. This anion then attacks the propylene, leading to the formation of the N-isopropyl bond.[4]

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2.1. Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **N-Isopropylphthalimide**.

2.2. Materials & Reagents

Reagent	CAS No.	M.Wt.	Quantity	Notes
Phthalimide	85-41-6	147.13	15.0 g (0.102 mol)	Substrate
Pyridine	110-86-1	79.10	1.0 g (1.0 mL)	Catalyst[4]
N,N-Dimethylformamide (DMF)	68-12-2	73.09	100 mL	Anhydrous, polar aprotic solvent[4]
Propylene	115-07-1	42.08	Excess	Reagent
Nitrogen (N_2)	7727-37-9	28.01	-	Inert gas
Dichloromethane	75-09-2	84.93	~100 mL	For extraction
Saturated NaCl solution	7647-14-5	58.44	~100 mL	For washing
Anhydrous $MgSO_4$	7487-88-9	120.37	~10 g	Drying agent

2.3. Step-by-Step Protocol

Causality: This protocol is adapted from methodologies described for the nucleophilic addition of alkenes to phthalimides.[4] The use of a high-pressure autoclave is necessary to maintain propylene in the liquid phase or at a sufficient concentration in the solvent to ensure a reasonable reaction rate. DMF is selected as the solvent due to its high polarity, which facilitates the formation of the phthalimide anion.[4] Pyridine acts as a mild organic base to catalyze the reaction.

- Reactor Preparation: Add phthalimide (15.0 g), pyridine (1.0 g), and DMF (100 mL) to a 500 mL stainless steel magnetic stir autoclave.
- Inerting: Seal the autoclave. Purge the vessel three times with nitrogen gas to remove air and moisture, which could otherwise interfere with the reaction.

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- Reactant Addition: Begin stirring and introduce propylene gas into the autoclave. The pressure should be maintained according to the specifications of the reactor, typically in the range of 10-20 bar.
- Reaction: Heat the autoclave to 120°C. Rationale: This temperature provides sufficient thermal energy to overcome the activation barrier of the reaction without causing significant decomposition of the reactants or product.[4]
- Monitoring: Maintain the reaction at 120°C with vigorous stirring for 4-6 hours. The reaction can be monitored by taking aliquots (if the reactor allows) and analyzing them by TLC or GC.
- Cool Down & Venting: After the reaction is complete, cool the autoclave to room temperature. In a well-ventilated fume hood, carefully vent the excess propylene gas.
- Work-up: Open the reactor and transfer the reaction mixture to a round-bottom flask. Remove the DMF solvent under reduced pressure using a rotary evaporator.
- Extraction: Dissolve the resulting crude residue in 100 mL of dichloromethane. Transfer the solution to a separatory funnel and wash twice with 50 mL of saturated NaCl solution to remove any remaining DMF and catalyst.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the filtrate using a rotary evaporator to yield the crude **N-Isopropylphthalimide**.
- Purification: The final product can be purified by vacuum distillation to yield a clear liquid.

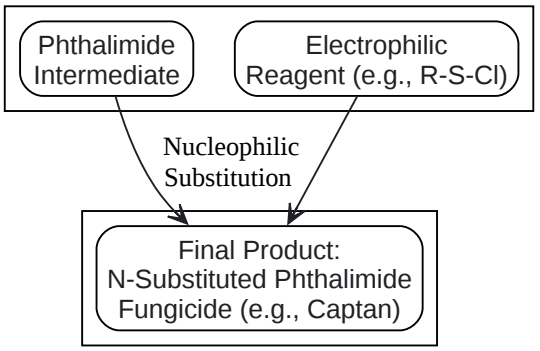
Application Case Study: The Phthalimide Fungicide Family

The true value of intermediates like **N-Isopropylphthalimide** is realized in their conversion to final agrochemical products. The N-substituted phthalimide core is a key feature of several important fungicides, including Captan, Folpet, and Captafol.[2][3] These fungicides have a broad spectrum of activity and function as multi-site inhibitors, meaning they disrupt multiple metabolic processes within the fungal cell, which reduces the likelihood of resistance development.[7]

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A prime example is Captan (N-(trichloromethylthio)cyclohex-4-ene-1,2-dicarboximide).[7][8] While its synthesis begins with tetrahydrophthalimide rather than phthalimide, the chemical logic is analogous and serves as an excellent illustration of the downstream application of a phthalimide intermediate.

3.1. Illustrative Synthetic Pathway to a Phthalimide Fungicide



General pathway for converting a phthalimide intermediate to a fungicide.

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Caption: Generalized synthesis of phthalimide fungicides.

In the synthesis of Captan, the tetrahydrophthalimide intermediate is first deprotonated to form its sodium or potassium salt. This salt then acts as a nucleophile, reacting with the electrophilic sulfur atom of trichloromethylsulfenyl chloride to form the final Captan molecule.[8] This reaction highlights how the N-H bond of the imide is a key reactive site for introducing the toxophoric side chain.

Analytical Methodologies

Rigorous analytical control is essential to ensure the purity of the intermediate and the quality of the final product.

4.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the preferred method for identifying and quantifying **N-Isopropylphthalimide** and potential volatile impurities.

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- Rationale: The compound is sufficiently volatile and thermally stable for GC analysis. MS detection provides definitive identification based on the fragmentation pattern.[9][10] The NIST library contains a reference mass spectrum for **N-Isopropylphthalimide**, showing a top peak at m/z 174.[1]

Table 2: GC-MS Protocol Parameters

Parameter	Setting
Instrument	Agilent 7890A GC with 5975C MS Detector (or equivalent)
Column	HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet Temp.	250°C
Injection Vol.	1 µL, Splitless mode
Oven Program	Start at 100°C, hold for 1 min. Ramp at 15°C/min to 280°C, hold for 5 min.
MS Source Temp.	230°C
MS Quad Temp.	150°C
Ionization Mode	Electron Ionization (EI), 70 eV
Scan Range	40-500 amu
Sample Prep.	Dilute sample to ~50 µg/mL in Ethyl Acetate.

4.2. High-Performance Liquid Chromatography (HPLC)

HPLC is ideal for assessing the purity of **N-Isopropylphthalimide**, especially for detecting non-volatile impurities. A reversed-phase method is most suitable.

- Rationale: Reversed-phase HPLC separates compounds based on hydrophobicity.[11] A C18 column provides excellent retention for the non-polar phthalimide structure, while a water/acetonitrile mobile phase allows for efficient elution.[12][13]

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Table 3: HPLC Protocol Parameters

Parameter	Setting
Instrument	Agilent 1260 Infinity II (or equivalent) with DAD detector
Column	Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	0-1 min (50% B), 1-10 min (50% to 95% B), 10-12 min (95% B), 12-13 min (95% to 50% B), 13-15 min (50% B)
Flow Rate	1.0 mL/min
Column Temp.	30°C
Detection	Diode Array Detector (DAD) at 220 nm
Injection Vol.	10 µL
Sample Prep.	Dilute sample to ~100 µg/mL in Acetonitrile.

Safety, Handling, and Waste Disposal

5.1. Hazard Identification

- **N-Isopropylphthalimide**: May cause eye irritation and may be harmful if swallowed.[14]
- Phthalimide: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.
- Pyridine: Flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled.
- DMF: Flammable liquid and vapor. Harmful in contact with skin or if inhaled. May damage the unborn child.
- Propylene: Extremely flammable gas.

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5.2. Personal Protective Equipment (PPE)

- Wear a flame-retardant lab coat, chemical safety goggles, and nitrile gloves.
- All operations, especially the handling of volatile solvents and the venting of propylene gas, must be performed inside a certified chemical fume hood.

5.3. Waste Disposal

- Organic waste, including residual reaction mixtures and solvents, should be collected in a designated, labeled hazardous waste container.
- Aqueous waste from extractions should be neutralized if necessary and collected separately.
- Dispose of all chemical waste through a licensed environmental disposal company, following all local and national regulations.

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